

3-Methoxybutan-1-ol vs 3-Methoxy-3-methyl-1-butanol properties

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Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

Cat. No.: B165606

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An Objective Comparison for Scientific Applications: **3-Methoxybutan-1-ol** vs. 3-Methoxy-3-methyl-1-butanol

For researchers, scientists, and professionals in drug development, the selection of appropriate solvents and chemical intermediates is paramount to ensuring experimental success, scalability, and safety. This guide provides a detailed comparison of **3-Methoxybutan-1-ol** (3-MB) and 3-Methoxy-3-methyl-1-butanol (MMB), two ether alcohols with distinct properties and applications.

Overview and Structural Differences

Both compounds are ether alcohols, possessing both a hydroxyl (-OH) and a methoxy (-OCH₃) group, which imparts solubility in both aqueous and organic media. However, their structural differences are key to their varying properties. **3-Methoxybutan-1-ol** is a secondary ether, while 3-Methoxy-3-methyl-1-butanol is a tertiary ether. This structural distinction influences their chemical stability, reactivity, and physical properties.

- **3-Methoxybutan-1-ol** (3-MB): A primary alcohol with a methoxy group on the third carbon. Its chemical formula is C₅H₁₂O₂.^{[1][2]}
- 3-Methoxy-3-methyl-1-butanol (MMB): A primary alcohol with both a methoxy and a methyl group on the third carbon, creating a tertiary ether linkage. Its chemical formula is C₆H₁₄O₂.^[3]

Physicochemical Properties

The addition of a methyl group and an extra carbon in MMB results in a higher molecular weight, which directly impacts its physical properties such as boiling point and density. MMB is noted for its low volatility and is completely miscible with water.[4]

Property	3-Methoxybutan-1-ol (3-MB)	3-Methoxy-3-methyl-1-butanol (MMB)
CAS Number	2517-43-3[5][6]	56539-66-3[7]
Molecular Formula	C ₅ H ₁₂ O ₂ [1][2]	C ₆ H ₁₄ O ₂ [3]
Molecular Weight	104.15 g/mol [2][8]	118.17 g/mol
Appearance	Colorless, clear liquid[1][5]	Clear, colorless liquid[3]
Boiling Point	161 °C[8]	173-175 °C[9]
Melting Point	-85 °C[5][8]	< -50 °C[3][10]
Density	0.921-0.928 g/mL[5][8]	0.926 g/mL at 20 °C[9]
Flash Point	46 - 47 °C (116 - 117 °F)[5][8][11]	68 - 71 °C (154 - 160 °F)[3][4][9]
Water Solubility	Soluble[1][8][12]	Infinitely soluble / Miscible[3][4]
Refractive Index	n _{20/D} 1.415 - 1.417[5][8]	n _{20/D} 1.428[9]
Vapor Pressure	0.738 mmHg at 25 °C[1]	0.5 - 0.66 hPa at 25 °C[3]

Applications and Performance

While both compounds serve as solvents, their performance characteristics make them suitable for different applications.

3-Methoxybutan-1-ol (3-MB) is recognized as a high-boiling lacquer solvent and a coupling agent for brake fluids.[8][13] Its utility extends to being an intermediate for plasticizers and herbicides and a film-forming additive in PVA emulsions.[8][13] It is effective in improving the brushability and flow of nitrocellulose lacquers and alkyd paints.[13][14]

3-Methoxy-3-methyl-1-butanol (MMB) is a versatile and greener solvent alternative.[9] It is widely used as a solvent for paints, inks, and fragrances.[15] In the pharmaceutical industry, MMB is valuable for drug formulation, where it can improve the solubility and bioavailability of active ingredients.[16] Its low toxicity and mild odor also make it suitable for personal care and cosmetic products as a skin-conditioning agent.[16] Furthermore, MMB serves as a chemical intermediate for synthesizing detergents for industrial use.[17]

Synthesis and Manufacturing Overview

Understanding the synthesis pathways is crucial for assessing potential impurities and scalability.

Synthesis of 3-Methoxybutan-1-ol: A common method involves the reaction of crotonaldehyde with methanol in an alkaline solution to produce 3-methoxybutyraldehyde.[18] This intermediate is then neutralized and hydrogenated in the presence of a catalyst to yield **3-methoxybutan-1-ol**. [18]

Figure 1: Synthesis of 3-Methoxybutan-1-ol

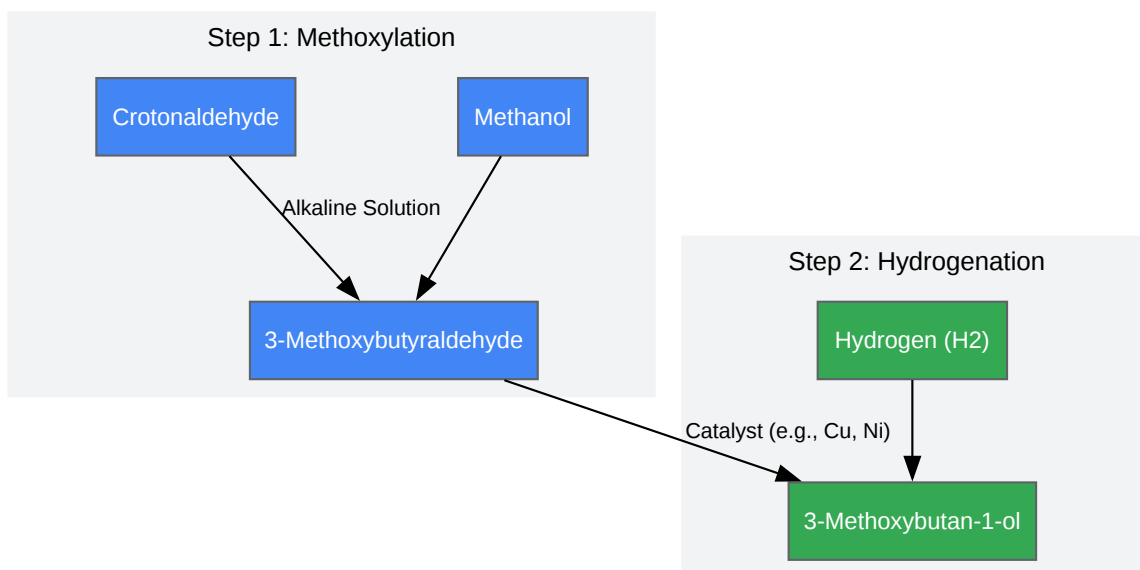
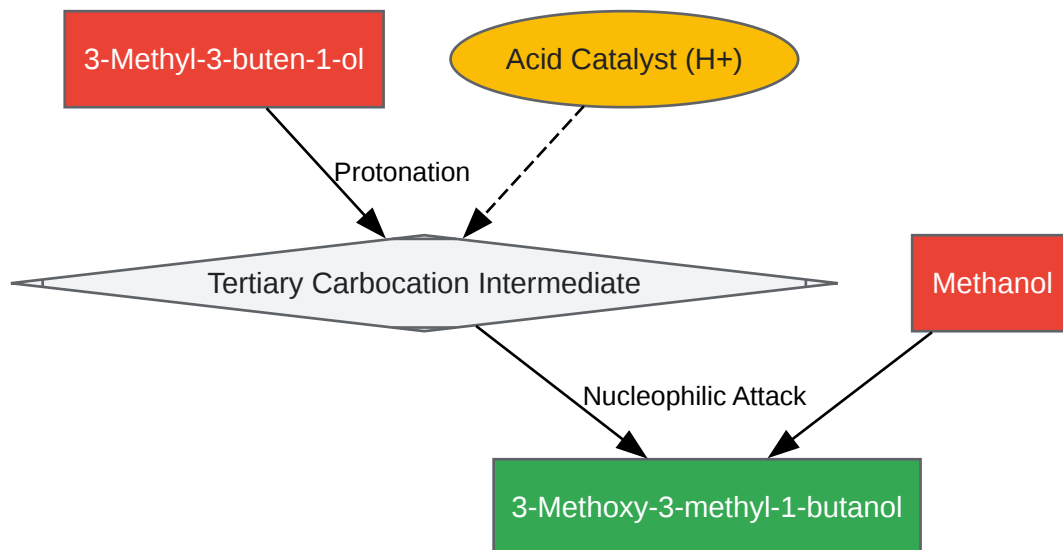


Figure 2: Synthesis of 3-Methoxy-3-methyl-1-butanol



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